

"Dimethyl 1H-imidazole-4,5-dicarboxylate" CAS number

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Compound of Interest

Compound Name: *Dimethyl 1H-imidazole-4,5-dicarboxylate*

Cat. No.: *B105194*

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An In-depth Technical Guide to **Dimethyl 1H-imidazole-4,5-dicarboxylate**

CAS Number: 3304-70-9

Introduction

Dimethyl 1H-imidazole-4,5-dicarboxylate is a versatile heterocyclic organic compound with the CAS number 3304-70-9.^{[1][2][3][4][5]} It is a derivative of imidazole, a five-membered aromatic ring with two nitrogen atoms.^{[6][7]} This compound, also known as 1H-Imidazole-4,5-dicarboxylic acid dimethyl ester, serves as a crucial building block and intermediate in a wide array of synthetic applications.^{[1][2][3]} Its unique structure makes it invaluable in medicinal chemistry, materials science, and agricultural chemistry.^[1] In the pharmaceutical industry, it is a key precursor for the synthesis of various bioactive molecules, including agents targeting neurological disorders and inhibitors of the hedgehog signaling pathway for antitumor applications.^{[1][2]} Furthermore, it is utilized in the development of novel polymers and agrochemicals, such as environmentally friendly pesticides and herbicides.^[1]

Chemical and Physical Properties

The fundamental properties of **Dimethyl 1H-imidazole-4,5-dicarboxylate** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
CAS Number	3304-70-9	[1][2][5]
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1][2][5]
Molecular Weight	184.15 g/mol	[1][2][8]
IUPAC Name	dimethyl 1H-imidazole-4,5-dicarboxylate	[8]
Synonyms	1H-Imidazole-4,5-dicarboxylic acid dimethyl ester, Dimethyl 4,5-imidazoledicarboxylate	[1][2][3][4]
Appearance	White to off-white crystalline powder	[1][2][4]
Melting Point	207 - 212 °C	[1]
Purity	≥ 98% (HPLC)	[1][3]
Solubility	Sparingly soluble in water; soluble in polar organic solvents like ethanol, methanol, and DMSO.	[4]
Storage	Store at room temperature or 2-8°C in a dry, cool, and well-ventilated place.	[1][2][9]

Synthesis and Experimental Protocols

While various synthetic routes exist for imidazole-4,5-dicarboxylic acid and its derivatives, a common laboratory-scale synthesis involves the cyclization of appropriate precursors. An economical industrial method involves the reaction of imidazole with formaldehyde followed by oxidation.

Protocol: Synthesis from Imidazole and Formaldehyde

This process outlines a two-stage method for the preparation of the parent acid, which can then be esterified to yield the dimethyl ester.

Stage 1: Reaction of Imidazole with Formaldehyde

- Dissolve 68 g of imidazole in 245 g of a 37% by weight aqueous formaldehyde solution.
- Add 28 g of potassium hydroxide to the solution.
- Reflux the mixture for 3 hours. This results in the formation of an intermediate reaction mixture.

Stage 2: Oxidation with Nitric Acid

- Heat 1.3 liters of 65% strength nitric acid to boiling in a stirred flask equipped with a reflux condenser, contact thermometer, and dropping funnel.
- Slowly add the reaction mixture from Stage 1 to the boiling nitric acid.
- After the addition is complete, continue to heat the mixture at 100° to 140° C.
- Cool the reaction mixture to allow for the precipitation of imidazole-4,5-dicarboxylic acid.
- Filter the resulting solid, wash with water, and dry.

Stage 3: Esterification (General Protocol)

- Suspend the synthesized imidazole-4,5-dicarboxylic acid in an excess of methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture until the reaction is complete (monitored by TLC or HPLC).
- Cool the reaction mixture and neutralize the acid catalyst.
- Remove the methanol under reduced pressure.
- The crude **Dimethyl 1H-imidazole-4,5-dicarboxylate** can be purified by recrystallization from a suitable solvent.

Applications in Research and Drug Development

Dimethyl 1H-imidazole-4,5-dicarboxylate is a versatile intermediate with significant applications in several research areas.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceutical agents.^[1] Notably, it is used to prepare hedgehog signaling pathway inhibitors, which are investigated as antitumor agents.^[2] It is also a precursor for imidazo[4,5-e][1][3]diazepine-4,8-diones, which have shown in vitro activity against hepatitis B and C viruses.^[2] The imidazole nucleus itself is a common feature in many drugs due to its wide range of biological activities, including anti-inflammatory, anticancer, and antiviral properties.^{[6][7]}
- **Coordination Chemistry:** The parent molecule, 4,5-imidazoledicarboxylic acid, is used as a ligand to construct metal-organic frameworks (MOFs) and other coordination polymers.^[10] ^[11] These materials have potential applications in catalysis, gas storage, and separation.
- **Agrochemicals:** The compound finds application in the formulation of agrochemicals, contributing to the development of more effective and environmentally friendly pesticides and herbicides.^[1]
- **Polymer Chemistry:** It is employed in the development of novel polymers, where it can enhance properties such as thermal stability and mechanical strength.^[1]

Visualization of Pathways and Workflows

Inhibition of the Hedgehog Signaling Pathway

Dimethyl 1H-imidazole-4,5-dicarboxylate is a precursor for synthesizing inhibitors of the Hedgehog (Hh) signaling pathway, a crucial pathway in embryonic development and tumorigenesis.

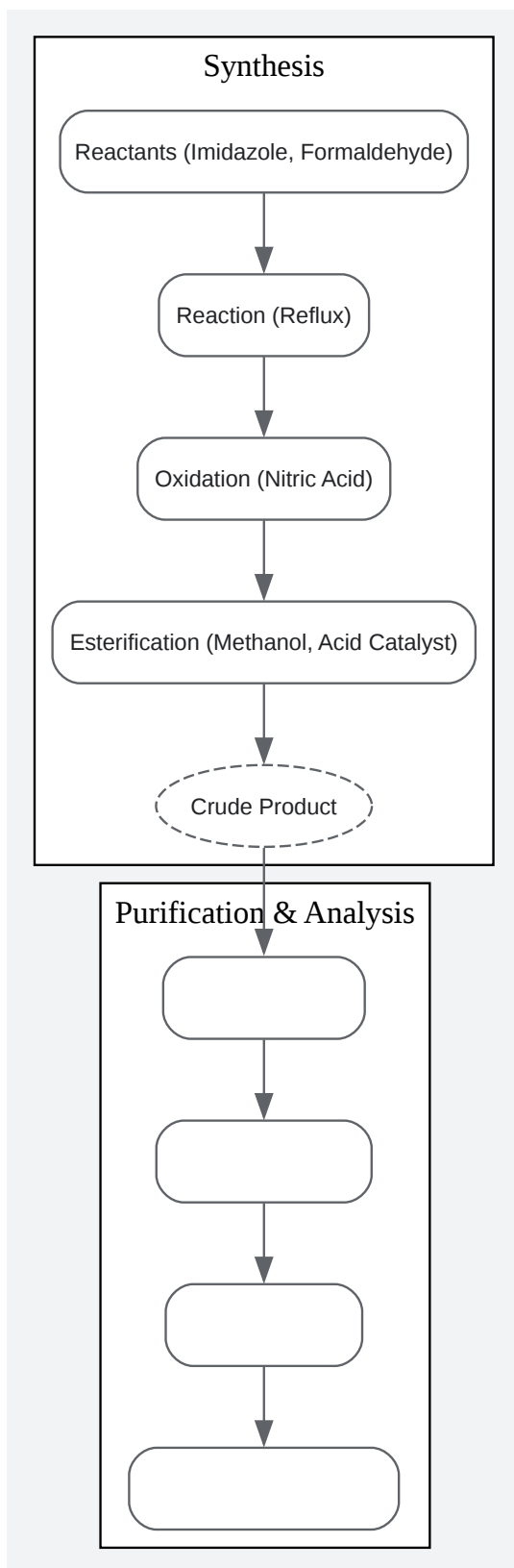


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Caption: Role as a precursor for Hedgehog pathway inhibitors.

General Synthetic and Purification Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **Dimethyl 1H-imidazole-4,5-dicarboxylate** in a laboratory setting.



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Caption: General workflow for synthesis and purification.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Dimethyl 1H-Imidazole-4,5-dicarboxylate | 3304-70-9 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 4. Page loading... [guidechem.com]
- 5. Dimethyl 4,5-imidazole-dicarboxylate [webbook.nist.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and therapeutic potential of imidazole containing compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 1H-Imidazole-4,5-dicarboxylic acid, 4,5-dimethyl ester | C7H8N2O4 | CID 76810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Dimethyl 1H-imidazole-4,5-dicarboxylate Manufacturer & Supplier China | CAS 39948-36-4 | High Purity Imidazole Derivatives for Research & Industrial Use [quinoline-thiophene.com]
- 10. walshmedicalmedia.com [walshmedicalmedia.com]
- 11. researchgate.net [researchgate.net]
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